

# An In-depth Technical Guide to the Physicochemical Properties of 2,6-Diphenylphenol

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## Compound of Interest

Compound Name: 2,6-Diphenylphenol

Cat. No.: B049740

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This technical guide provides a comprehensive overview of the core physicochemical properties of **2,6-diphenylphenol**, with a specific focus on its melting and boiling points. The information presented herein is intended to support research, development, and quality control activities involving this compound.

## Core Physicochemical Data

The following table summarizes the key quantitative data for **2,6-diphenylphenol**, facilitating easy comparison and reference.

Property	Value	Source(s)
Melting Point	101-103 °C	[1]
98-103 °C	[2]	
101.4-104.7 °C	[3]	
Boiling Point	384.8 ± 11.0 °C at 760 mmHg	
349.31 °C (rough estimate)	[4]	
Density	1.1 ± 0.1 g/cm <sup>3</sup>	[1]
1.0572 g/cm <sup>3</sup> (rough estimate)	[4]	
Vapor Pressure	0.0 ± 0.9 mmHg at 25°C	[1]
Solubility	Slightly soluble in chloroform and methanol.	[4]
Soluble in alcohol and acetone.	[5]	
A Chinese patent mentions its solubility in organic solvents like methanol, ethanol, acetone, benzene, dichlorobenzene, and trieline.		
	[6]	
Molecular Weight	246.303 g/mol	[1]
Molecular Formula	C <sub>18</sub> H <sub>14</sub> O	[1]

## Experimental Protocols: Determination of Melting and Boiling Points

While specific, detailed experimental protocols for the determination of the melting and boiling points of **2,6-diphenylphenol** are not readily available in the reviewed literature, standardized methods are routinely employed for such characterizations. The following represents a generalized approach based on established laboratory techniques.

## Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a high degree of purity, whereas a broad melting range often indicates the presence of impurities.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if the sample is not a fine powder)
- Thermometer (calibrated)

Procedure:

- **Sample Preparation:** A small amount of dry **2,6-diphenylphenol** is finely powdered using a mortar and pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end. This process is repeated until a column of 2-3 mm of tightly packed sample is achieved.
- **Measurement:** The packed capillary tube is placed in the heating block of the melting point apparatus. The temperature is raised at a controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting. The melting range is reported as the interval between these two temperatures.

## Boiling Point Determination (Micro Boiling Point Method)

Given that the boiling point of **2,6-diphenylphenol** is relatively high, specialized equipment is required for its accurate determination, and the measurement is often performed under reduced pressure to prevent decomposition.

Apparatus:

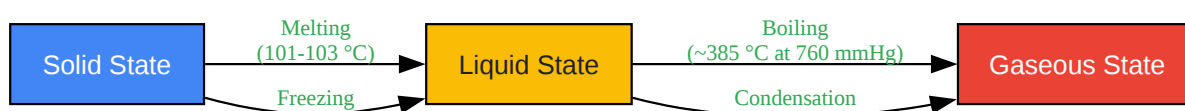
- Small test tube or boiling tube
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating block or oil bath
- Apparatus for securing the assembly (e.g., clamp and stand)

Procedure:

- **Sample Preparation:** A small volume (a few milliliters) of molten **2,6-diphenylphenol** is placed into the small test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed into the test tube with its open end submerged in the liquid sample.
- **Heating:** The assembly is gently heated in a heating block or oil bath.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heating is continued until a steady stream of bubbles is observed.
- **Cooling and Measurement:** The heating is then discontinued, and the apparatus is allowed to cool slowly. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point at the ambient pressure. For high-boiling compounds, this procedure is typically conducted under vacuum, and the pressure must be recorded along with the boiling point.

## Logical Relationship Diagram

The following diagram illustrates the phase transitions of **2,6-diphenylphenol** in relation to its melting and boiling points.



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Caption: Phase transitions of **2,6-diphenylphenol**.

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## References

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